

An In-depth Technical Guide to 1,9-Nonanedithiol: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1,9-Nonanedithiol

Cat. No.: B1202460

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Introduction

1,9-Nonanedithiol is an organic compound featuring two thiol (-SH) functional groups at the terminal positions of a nine-carbon aliphatic chain.^[1] This bifunctional architecture imparts unique chemical properties that make it a valuable molecule in various scientific and industrial applications, including the formation of self-assembled monolayers (SAMs) and its use as a flavoring agent.^{[2][3][4]} This guide provides a comprehensive overview of the chemical properties, structure, reactivity, and experimental considerations for **1,9-Nonanedithiol**.

Chemical Structure

The structure of **1,9-Nonanedithiol** consists of a flexible nonane backbone with a thiol group at each end.^[1] This linear dithiol allows for the formation of stable linkages with surfaces and other molecules.

Caption: Chemical structure of **1,9-Nonanedithiol**.

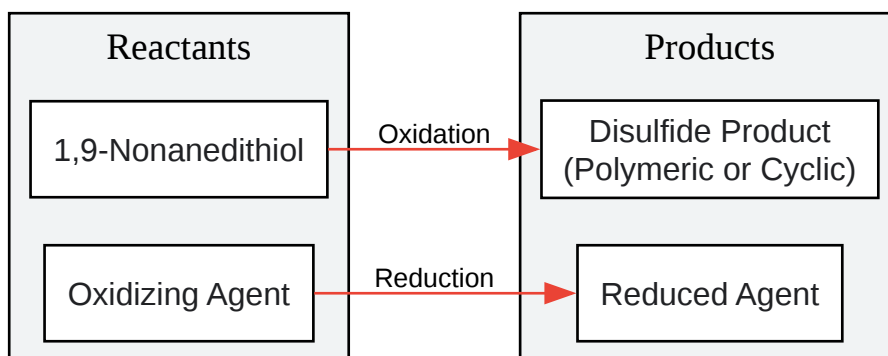
Chemical and Physical Properties

The key physicochemical properties of **1,9-Nonanedithiol** are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₂₀ S ₂ [1][5]
Molecular Weight	192.39 g/mol [5]
Appearance	Colorless to pale yellow liquid[1][5][6]
Odor	Strong, sulfurous, meaty odor[1][5][6]
Boiling Point	284 °C (lit.)[5][6][7]
Melting Point	-17.5 °C[8]
Density	0.952 g/mL at 25 °C (lit.)[5][6][7]
Refractive Index (n _{20/D})	1.4999 (lit.)[5][6][7]
Solubility	Insoluble in water; soluble in organic solvents.[1][8]
Flash Point	102 °C (215.6 °F) - closed cup

Reactivity

A key aspect of **1,9-Nonanedithiol**'s reactivity is the oxidation of its thiol groups to form disulfide bonds. This can occur intermolecularly to form polymers or intramolecularly to yield a cyclic disulfide. This reactivity is fundamental to its application in polymer chemistry and the formation of self-assembled monolayers.[1]



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Caption: Oxidation of **1,9-Nonanedithiol**.

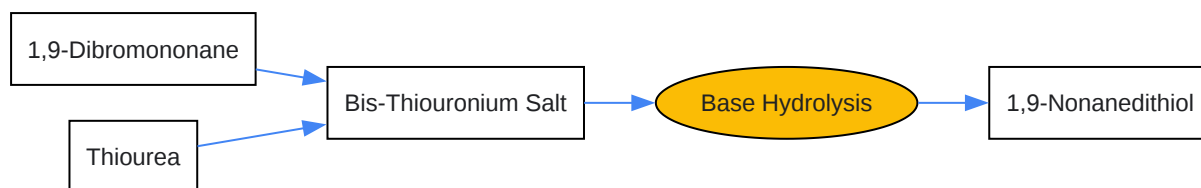
Experimental Protocols

Synthesis of 1,9-Nonanedithiol

A common laboratory synthesis of **1,9-Nonanedithiol** involves the reaction of 1,9-dibromononane with a sulfur nucleophile, such as sodium thiomethoxide or thiourea followed by hydrolysis.

General Protocol using Thiourea:

- **Thiuronium Salt Formation:** 1,9-dibromononane is refluxed with two equivalents of thiourea in a suitable solvent like ethanol to form the bis-thiuronium salt.
- **Hydrolysis:** The resulting salt is then hydrolyzed under basic conditions (e.g., with sodium hydroxide) to liberate the free dithiol.
- **Acidification and Extraction:** The reaction mixture is acidified, and the product is extracted with an organic solvent (e.g., diethyl ether or dichloromethane).
- **Purification:** The crude product is purified by distillation under reduced pressure.



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Caption: Synthetic workflow for **1,9-Nonanedithiol**.

Analytical Methods

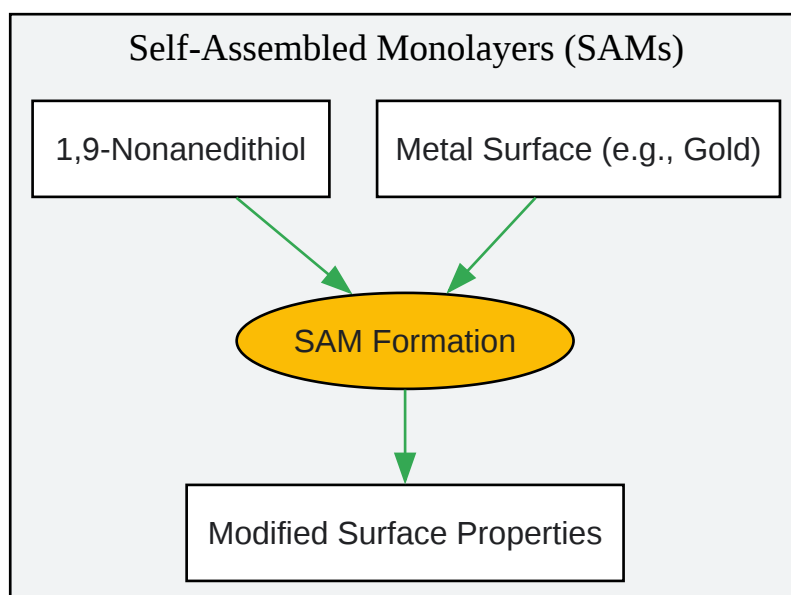
The purity and identity of **1,9-Nonanedithiol** can be confirmed using standard analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity and confirm the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure and confirm the absence of impurities.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic S-H stretching vibration.

Applications

The bifunctional nature of **1,9-Nonanedithiol** makes it a versatile building block in materials science and other fields.

- Self-Assembled Monolayers (SAMs): The thiol groups form strong bonds with noble metal surfaces (e.g., gold, silver, copper), leading to the formation of highly ordered SAMs.^{[2][3]} These SAMs can be used to modify the surface properties of materials for applications in electronics, sensors, and biocompatible coatings.
- Flavoring Agent: It is used in the food industry as a flavoring agent, imparting meaty and savory notes.^{[4][5][6]}



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Caption: Application of **1,9-Nonanedithiol** in SAMs.

Safety Information

1,9-Nonanedithiol is a hazardous chemical and should be handled with appropriate safety precautions.

- Hazards: Harmful if swallowed, causes skin irritation, and may cause respiratory irritation.[8] It has a strong, unpleasant odor (stench).[1][8]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[9] Use in a well-ventilated area or with respiratory protection.[9]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[9] It is sensitive to air.[4]

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